

Application Note: Precision Synthesis of (S)-1-Boc-4-(2-hydroxypropyl)piperazine

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Compound of Interest

Compound Name: (S)-1-Boc-4-(1-Hydroxy-2-propyl)piperazine

Cat. No.: B8063912

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Executive Summary

This application note details the protocol for the stereoselective synthesis of (S)-1-Boc-4-(2-hydroxypropyl)piperazine (also referred to as tert-butyl (S)-4-(2-hydroxypropyl)piperazine-1-carboxylate) via the nucleophilic ring-opening of (S)-propylene oxide.

While the request references "(S)-1-Boc-4-(1-Hydroxy-2-propyl)piperazine," standard IUPAC nomenclature and reaction mechanics dictate that the direct nucleophilic attack of piperazine on propylene oxide yields the secondary alcohol (2-hydroxypropyl) as the major product. This guide focuses on this dominant pathway, ensuring high regioselectivity (>95%) and enantiomeric retention (>99% ee) suitable for pharmaceutical intermediate production.

Key Applications:

- Kinase Inhibitors: Linker motif in multi-targeted tyrosine kinase inhibitors.
- GPCR Ligands: Chiral spacer in dopamine D3/D2 receptor antagonists.
- PROTACs: Solubilizing linker segment for E3 ligase recruitment.

Chemical Logic & Mechanistic Insight

Nomenclature & Structural Definition

To ensure scientific accuracy, we must distinguish between the two potential regioisomers arising from the reaction of 1-Boc-piperazine with propylene oxide.

- Target Molecule (Major Product): tert-butyl (S)-4-(2-hydroxypropyl)piperazine-1-carboxylate.
 - Formation: [1][2][3][4][5] Attack at the terminal methylene (C1).
 - Structure: Secondary alcohol.
- Minor Impurity: tert-butyl (S)-4-(1-hydroxypropan-2-yl)piperazine-1-carboxylate.
 - Formation: [1][2][3][4][5] Attack at the internal methine (C2).
 - Structure: Primary alcohol (branched).

Reaction Mechanism (SN2)

The reaction proceeds via an SN2 mechanism.[6] Under neutral or basic conditions, the secondary amine of the piperazine acts as the nucleophile. Steric factors dictate that the nucleophile attacks the less hindered carbon (C1) of the epoxide ring.[6]

Stereochemical Integrity: Because the nucleophilic attack occurs at C1 (the non-chiral carbon), the C-O bond at the chiral center (C2) remains intact. Therefore, the absolute configuration of the starting material, (S)-propylene oxide, is retained in the product.



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Figure 1: Mechanistic pathway demonstrating the regioselective attack at the terminal carbon, preserving the stereocenter.

Critical Process Parameters (CPP)

Parameter	Recommended Range	Scientific Rationale
Stoichiometry	1.0 (Amine) : 1.2–1.5 (Epoxide)	Propylene oxide is volatile (bp 34°C). Excess ensures full conversion of the limiting Boc-piperazine.
Solvent	Ethanol or Methanol	Protic solvents facilitate ring opening via hydrogen bonding to the epoxide oxygen, stabilizing the transition state.
Temperature	50°C – 70°C	Sufficient energy to overcome the activation barrier without promoting polymerization of the epoxide.
Pressure	Sealed Vessel	Essential to prevent loss of propylene oxide vapor, ensuring accurate stoichiometry and safety.
Catalyst	None (Thermal) or Water	Water (5-10% v/v) can significantly accelerate the rate via "borderline" acid catalysis without racemization.

Experimental Protocol

Materials

- Reagent A: 1-Boc-piperazine (CAS: 57260-71-6), >98% purity.
- Reagent B: (S)-(-)-Propylene oxide (CAS: 16088-62-3), >99% ee.
- Solvent: Ethanol (Absolute) or Isopropanol.

Step-by-Step Procedure

Step 1: Charge and Dissolution

- In a pressure-rated glass tube or autoclave, dissolve 1-Boc-piperazine (10.0 g, 53.7 mmol, 1.0 eq) in Ethanol (50 mL, 5 vol).
- Optional: Add deionized water (2.5 mL) to accelerate the reaction.

Step 2: Addition of Chiral Epoxide

- Cool the vessel to 0–5°C using an ice bath. Note: This prevents immediate volatilization of the epoxide.
- Add (S)-propylene oxide (4.5 mL, ~64.4 mmol, 1.2 eq) via syringe.
- Seal the vessel immediately.

Step 3: Thermal Activation

- Allow the mixture to warm to room temperature with stirring.
- Heat the sealed vessel to 60°C in an oil bath or heating block.
- Maintain stirring for 12–16 hours.

Step 4: In-Process Control (IPC)

- Cool to room temperature. Carefully vent the vessel.
- Perform TLC (10% MeOH in DCM, stain with Ninhydrin or PMA).
 - Target Rf: ~0.4 (Product is more polar than Boc-piperazine).
 - Limit: <2% remaining Boc-piperazine.[\[7\]](#)

Step 5: Workup and Purification

- Concentrate the reaction mixture under reduced pressure (Rotavap) to remove ethanol and excess propylene oxide.
- High-Purity Option: If the crude purity is <95% or regioisomer content is high, purify via flash column chromatography.
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Eluent: Gradient of 0%
5% Methanol in Dichloromethane (with 0.5% Aqueous Ammonia to reduce tailing).
- Dry the resulting oil under high vacuum to yield a colorless to pale yellow viscous oil (which may solidify upon standing).

Analytical Validation (QC)

To ensure the protocol was successful, the following analytical data must be verified.

Proton NMR (1H NMR, 400 MHz, CDCl₃)

- 1.12 (d, 3H): Methyl group of the hydroxypropyl chain. Diagnostic: If this is a doublet, it confirms the secondary alcohol structure. A triplet would indicate the primary alcohol regioisomer.
- 1.45 (s, 9H): Boc group.
- 2.30–2.60 (m, 6H): Piperazine ring protons (adjacent to alkyl) + CH₂ of propyl chain.
- 3.40 (br s, 4H): Piperazine ring protons (adjacent to Boc).
- 3.80–3.90 (m, 1H): Chiral methine proton (CH-OH).

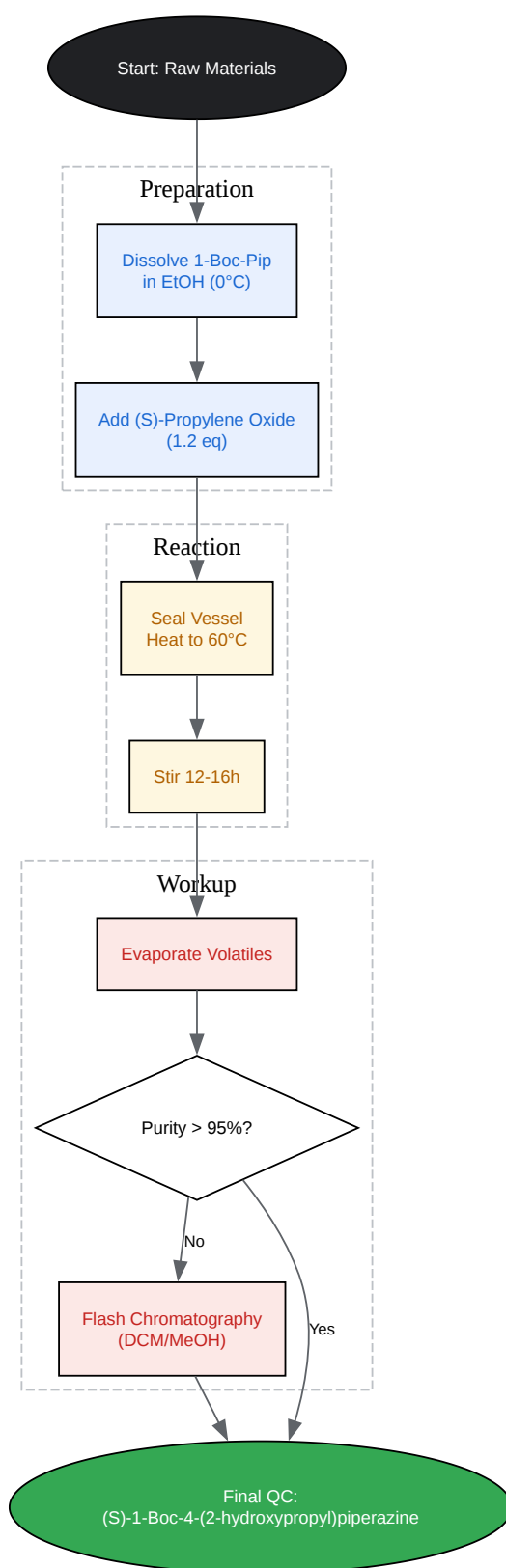
Chiral HPLC Method

To verify enantiomeric excess (% ee):

- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm).
- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% Diethylamine.

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm.
- Expectation: Single peak (major enantiomer). Presence of a peak at the retention time of the (R)-standard indicates racemization or impure starting material.

Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis and purification of the target chiral amine.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Loss of epoxide vapor.	Ensure the reaction vessel is pressure-rated and sealed tight. Do not open until cooled.
Regioisomer Formation	High temperature or Lewis acidic contamination.	Maintain temperature <65°C. Avoid metal salts unless specifically screening for catalysis.
Racemization	Acidic conditions.[1][4][6]	Ensure the reaction remains neutral or basic. Do not use strong acid catalysts.
Polymerization	Excess epoxide + high heat.	Stick to 1.2–1.5 equivalents of epoxide. Do not overheat.

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